

3-Amino-6-(phenylthio)pyridazine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-6-(phenylthio)pyridazine

Cat. No.: B1279446

[Get Quote](#)

An In-depth Technical Guide to 3-Amino-6-(phenylthio)pyridazine

This technical guide provides a comprehensive overview of **3-Amino-6-(phenylthio)pyridazine**, including its chemical properties, a plausible synthesis protocol, and an exploration of its potential biological activities based on related compounds. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Compound Information

CAS Number: 90844-35-2

Molecular Weight: 203.26 g/mol

Chemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₉ N ₃ S
IUPAC Name	6-(Phenylthio)pyridazin-3-amine
Appearance	Solid (predicted)
Purity	≥95%

Synthesis Protocol

While a specific, detailed synthesis for **3-Amino-6-(phenylthio)pyridazine** is not readily available in the cited literature, a plausible and efficient method can be extrapolated from the general synthesis of 3-amino-6-arylpyridazines. The Suzuki-Miyaura cross-coupling reaction is a common and effective method for creating C-C bonds and can be adapted for a C-S bond formation or by using a phenylthio-substituted starting material. A likely synthetic route would involve the reaction of a halogenated aminopyridazine with thiophenol.

Proposed Experimental Protocol: Nucleophilic Aromatic Substitution

This protocol is a hypothetical method based on common organic synthesis techniques.

Materials:

- 3-Amino-6-chloropyridazine
- Thiophenol
- A suitable base (e.g., potassium carbonate, sodium hydride)
- A polar aprotic solvent (e.g., Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO))
- Reaction vessel with a reflux condenser and magnetic stirrer
- Standard workup and purification equipment (e.g., separatory funnel, rotary evaporator, chromatography columns)

Procedure:

- To a solution of 3-Amino-6-chloropyridazine (1 equivalent) in DMF, add potassium carbonate (2 equivalents).
- Add thiophenol (1.1 equivalents) to the reaction mixture.
- Heat the mixture to 80-100 °C and stir for 4-6 hours, monitoring the reaction by Thin Layer Chromatography (TLC).

- After completion, cool the reaction mixture to room temperature.
- Pour the mixture into ice-water and extract with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain **3-Amino-6-(phenylthio)pyridazine**.

Potential Biological Activity and Applications

Derivatives of 3-aminopyridazine have demonstrated a range of biological activities, suggesting potential therapeutic applications for **3-Amino-6-(phenylthio)pyridazine**.

Antineuroinflammatory Activity

A novel 3-amino-6-phenylpyridazine derivative has been identified as a selective inhibitor of glial activation, which is a key process in neuroinflammation associated with neurodegenerative diseases. This derivative was shown to block the production of interleukin-1 β (IL-1 β), inducible nitric oxide synthase (iNOS), and nitric oxide (NO) in activated glial cells.[1][2] This suggests that **3-Amino-6-(phenylthio)pyridazine** could be investigated for similar properties in the context of neurodegenerative disorders.

Other Potential Activities

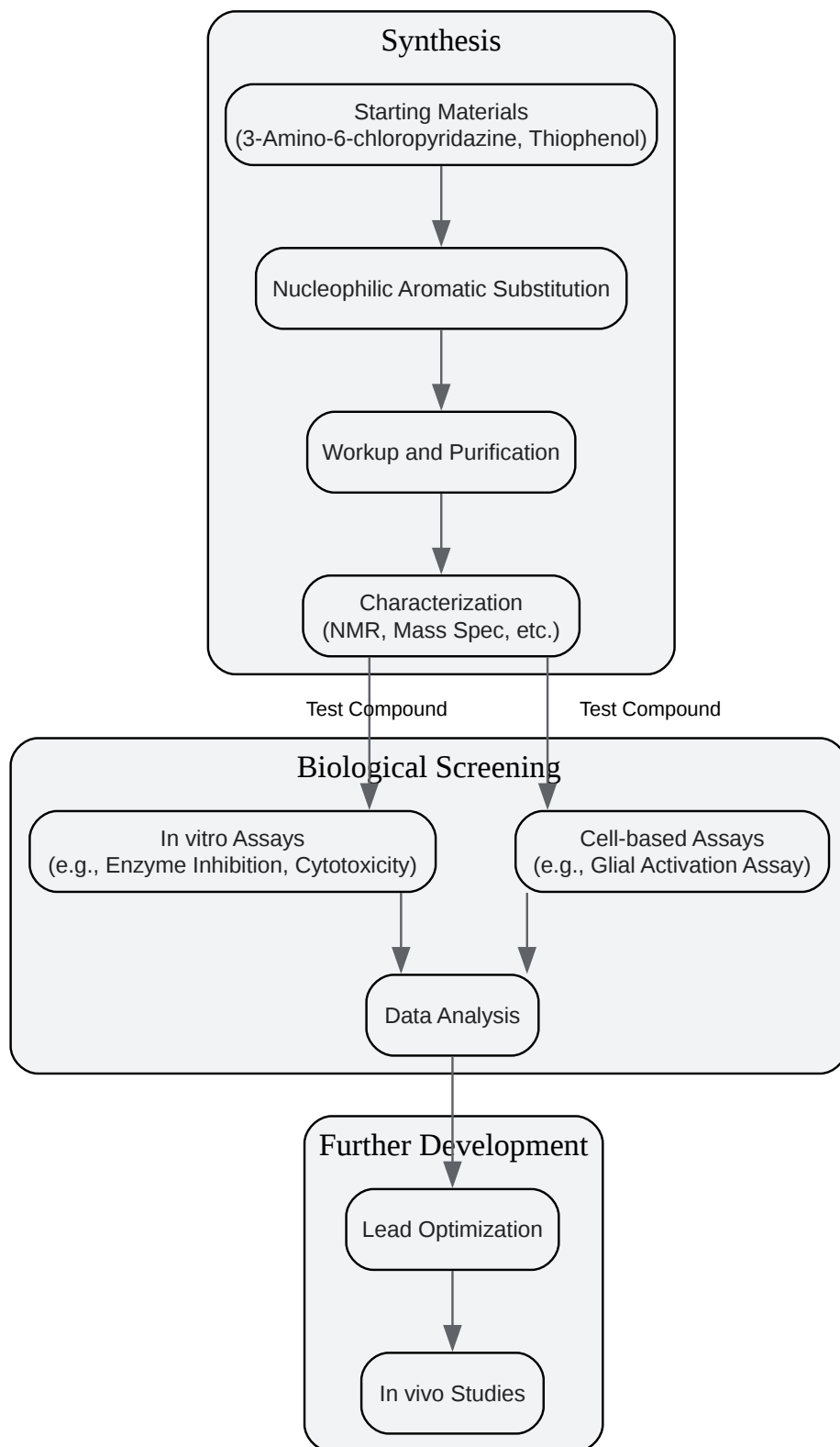
The pyridazine core is present in a variety of biologically active compounds.[3] Research on related pyridazine derivatives has indicated potential for:

- Anticonvulsant activity
- Psychotropic effects
- SMARCA2/4 degradation, which has implications for cancer therapy.

Further research is needed to determine if **3-Amino-6-(phenylthio)pyridazine** exhibits any of these activities.

Visualizations

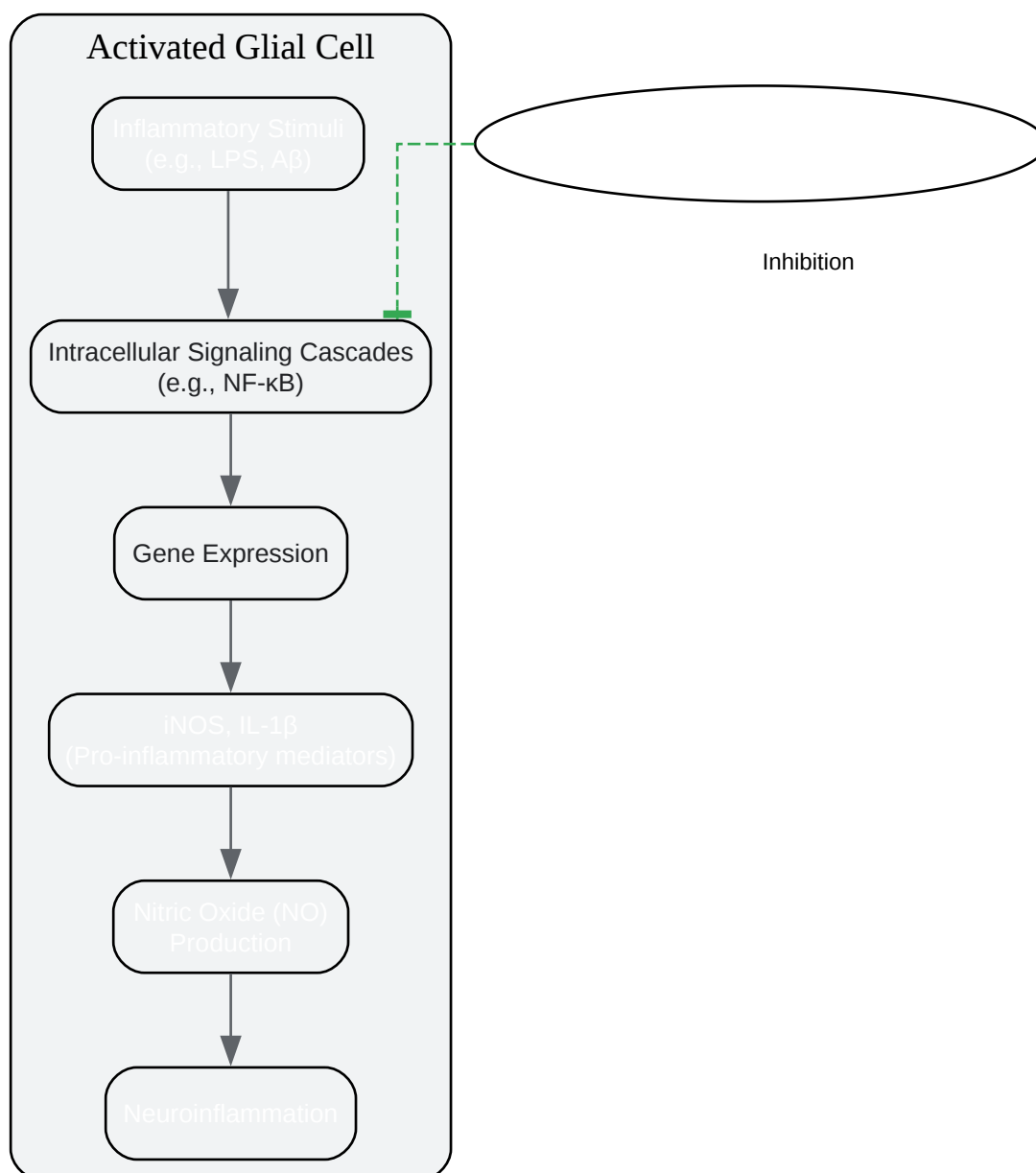
Logical Workflow for Synthesis and Screening



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and biological screening of **3-Amino-6-(phenylthio)pyridazine**.

Potential Signaling Pathway: Inhibition of Neuroinflammation



[Click to download full resolution via product page](#)

Caption: Hypothesized mechanism of antineuroinflammatory action based on related compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery of a 3-amino-6-phenyl-pyridazine derivative as a new synthetic antineuroinflammatory compound - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2024.sci-hub.ru [2024.sci-hub.ru]
- 3. The pyridazine heterocycle in molecular recognition and drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Amino-6-(phenylthio)pyridazine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279446#3-amino-6-phenylthio-pyridazine-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com